

Personal protective equipment for handling N-Methylisatoic anhydride

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Compound of Interest

Compound Name: N-Methylisatoic anhydride

Cat. No.: B1679347

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Essential Safety and Handling Guide for N-Methylisatoic Anhydride

This guide provides immediate safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **N-Methylisatoic anhydride**. The following procedures are designed to ensure a safe laboratory environment.

Hazard Identification and Classification

N-Methylisatoic anhydride is classified as a hazardous chemical. It is crucial to understand its primary hazards before handling.^{[1][2][3][4]}

Hazard Classification	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation. ^{[2][4]}
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation. ^{[2][4]}
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation. ^{[2][4]}

Signal Word: Warning^{[1][2][4][5]}

Physical and Chemical Properties

A summary of the key physical and chemical properties of **N-Methylisatoic anhydride** is provided below.

Property	Value
Physical State	Solid, Crystal - Powder[1][6]
Appearance	White to Brown / Pale yellow[1][3][6]
Molecular Formula	C ₉ H ₇ NO ₃ [3][5]
Molecular Weight	177.16 g/mol [3][5]
Melting Point	~160 °C / 320 °F[1] - 179 °C[6]
Vapor Density	6.1 (vs air)[5]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure.[7]

PPE Type	Specifications
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1] A face shield may be necessary if there is a splash potential.[6][7]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[1][2] Impervious clothing is recommended.[2]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[1] A dust respirator or a respirator with a particulates filter conforming to EN 143 is recommended.[1][5][6]

Operational Plan: Handling and Storage

Proper handling and storage procedures are critical to maintaining a safe laboratory environment.

Handling:

- Always handle **N-Methylisatoic anhydride** in a well-ventilated area or under a chemical fume hood.[1][2][8]
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[1][2]
- Prevent contact with skin, eyes, and clothing.[1][3]
- Wash hands and any exposed skin thoroughly after handling.[1][2][6]
- Avoid dust formation.[1][3]
- Ensure that eyewash stations and safety showers are close to the workstation location.[1][2]

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[1][3][6]
- Store away from oxidizing agents.[1]
- The recommended storage temperature for the powder is -20°C for up to 3 years or 4°C for up to 2 years.[2] For solutions in solvent, store at -80°C for up to 6 months or -20°C for up to 1 month.[2][9]

Emergency Procedures: First Aid Measures

In case of exposure, follow these first-aid measures immediately.

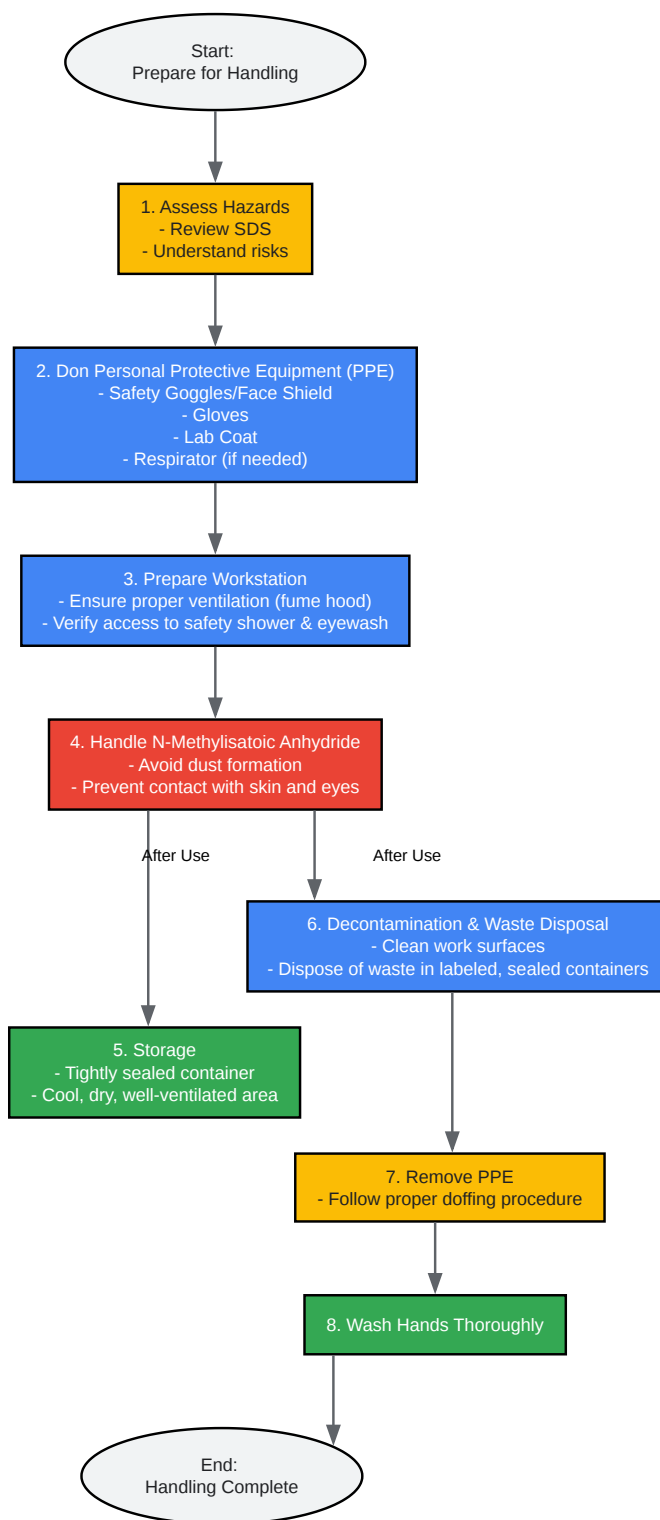
Exposure Route	First Aid Protocol
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[1][2][3] If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[3] Get medical attention if symptoms occur.[3]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes while removing all contaminated clothing and shoes.[1][3][6] If skin irritation persists, call a physician.[3]
Eye Contact	Rinse cautiously with water for several minutes.[1][6] Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes.[1][3][6] Immediately call a physician.[2]
Ingestion	Clean mouth with water and drink plenty of water afterwards.[1][3] Do NOT induce vomiting.[2] Get medical attention if symptoms occur.[1][3]

Disposal Plan

Proper disposal of **N-Methylisatoic anhydride** and its containers is essential to prevent environmental contamination.

- Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[8\]](#)[\[10\]](#)
- Waste is classified as hazardous.[\[10\]](#)
- Do not empty into drains.[\[3\]](#)[\[10\]](#)
- Contaminated packaging should be treated as the product itself.[\[10\]](#)

Workflow for Handling N-Methylisatoic Anhydride



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Caption: Safe handling workflow for **N-Methylisatoic anhydride**.

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